

Benoxathian hydrochloride CAS number and chemical identifiers

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Compound of Interest

Compound Name: *Benoxathian hydrochloride*

Cat. No.: *B1246132*

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Benoxathian Hydrochloride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benoxathian hydrochloride**, a potent and selective α 1-adrenoceptor antagonist. The information is compiled for professionals in research, scientific, and drug development fields, with a focus on its chemical identity, and known experimental applications.

Core Chemical Identifiers

Benoxathian hydrochloride is a well-characterized compound with established chemical identifiers crucial for research and regulatory purposes.^{[1][2][3]}

Identifier	Value
CAS Number	92642-97-2[1][2][3]
Molecular Formula	C ₁₉ H ₂₄ ClNO ₄ S[1][4]
Molecular Weight	397.92 g/mol [1][2][4]
Synonym	2-[[[2-(2,6-Dimethoxyphenoxy)ethyl]-amino]-methyl]-1,4-benzoxathian hydrochloride[5]
InChI	InChI=1S/C19H23NO4S.ClH/c1-21-16-7-5-8-17(22-2)19(16)23-11-10-20-12-14-13-25-18-9-4-3-6-15(18)24-14;/h3-9,14,20H,10-13H2,1-2H3;1H[4]
InChI Key	OWRADFDDJVNMG-LUHFFFAOYSA-N[4]
SMILES	COc1cccc(OC)c1OCCNCC1CSc2ccccc2O1.Cl[4]

Experimental Applications and Protocols

Benoxathian hydrochloride has been utilized in research primarily for its potent α 1-adrenoceptor antagonist activity, with a specific focus on studies related to anorexia.[6]

Reversal of Phenylpropanolamine-Induced Anorexia in Rats

A key study demonstrated the efficacy of **Benoxathian hydrochloride** in reversing anorexia induced by Phenylpropanolamine (PPA) in rats. The following table summarizes the experimental parameters.

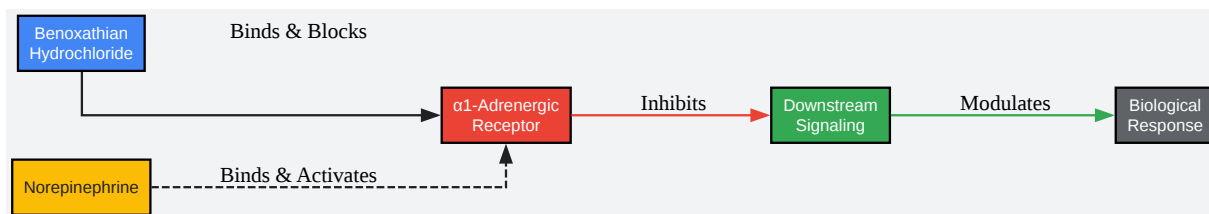
Parameter	Value/Procedure
Animal Model	Rats
Inducing Agent	Phenylpropanolamine (PPA)
PPA Dosage	2.5, 5.0, or 10.0 mg/kg (Intraperitoneal injection)
Test Compound	Benoxathian hydrochloride
Benoxathian HCl Dosage	10 nM
Route of Administration	Paraventricular nucleus injection
Observed Effect	Complete reversal of PPA-induced anorexia

Methodology:

The experimental protocol involved the administration of varying doses of Phenylpropanolamine via intraperitoneal injection to induce anorexia in a rat model. Subsequently, a 10 nM solution of **Benoxathian hydrochloride** was injected directly into the paraventricular nucleus of the hypothalamus. The primary outcome measured was the reversal of the anorexic effects of PPA.[6]

Mechanism of Action: Logical Relationship

Benoxathian hydrochloride functions as a competitive antagonist at $\alpha 1$ -adrenergic receptors. This interaction blocks the binding of endogenous catecholamines, such as norepinephrine, to these receptors, thereby inhibiting the downstream signaling pathways typically activated by $\alpha 1$ -adrenoceptor stimulation.



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Caption: Logical flow of **Benoxathian hydrochloride**'s antagonist action.

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